Disperse Red 191 ($C_{22}H_{17}NO_5$): A Comprehensive Technical Analysis

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Disperse Red 191*
CAS No.:	*103657-51-8*
Cat. No.:	*B1141482*

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Abstract

Disperse Red 191, with the chemical formula $C_{22}H_{17}NO_5$, is a synthetically produced anthraquinone-based dye. Primarily utilized in the textile industry for dyeing polyester and its blended fabrics, this compound's physicochemical properties and potential biological activities are of significant interest to researchers in materials science and drug development. This technical guide provides a detailed analysis of **Disperse Red 191**, summarizing its known chemical and physical data, outlining its synthesis, and discussing its toxicological profile based on related compounds. While specific experimental data for **Disperse Red 191** is limited in publicly available literature, this document consolidates the existing information and provides context through the analysis of similar anthraquinone dyes.

Chemical and Physical Properties

Disperse Red 191 is characterized by its anthraquinone core, a three-ring aromatic structure that forms the basis for a wide range of dyes known for their vibrant colors and stability.[1] The specific substitutions on this core in **Disperse Red 191** result in its characteristic red hue.

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Table 1: Physicochemical Properties of **Disperse Red 191**

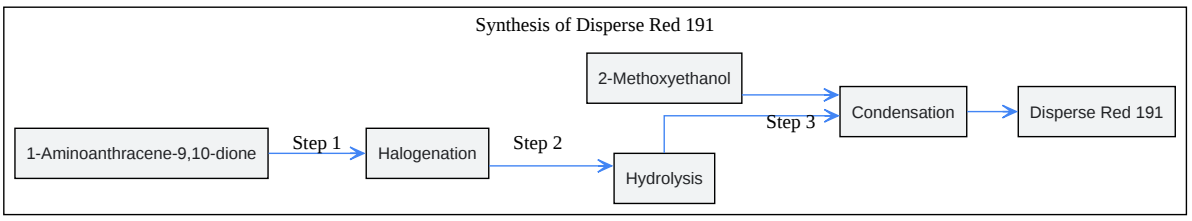
Property	Value	Source
Chemical Formula	$C_{22}H_{17}NO_5$	[2]
Molecular Weight	375.37 g/mol	
CAS Number	103657-51-8	
Appearance	Red Powder	[3]
Primary Application	Dyeing of polyester and its blended fabrics	[3]

Note: Specific quantitative data such as melting point, boiling point, and solubility for **Disperse Red 191** are not readily available in the reviewed literature.

Synthesis

The manufacturing of **Disperse Red 191** involves a multi-step chemical synthesis process. While detailed, replicable experimental protocols are not publicly documented, the general methodology is understood to be a sequence of halogenation, hydrolysis, and condensation reactions.

A general workflow for the synthesis is as follows:



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Caption: General synthesis workflow for **Disperse Red 191**.

The process begins with 1-Aminoanthracene-9,10-dione, which undergoes halogenation followed by hydrolysis. The resulting intermediate is then condensed with 2-Methoxyethanol to yield the final **Disperse Red 191** dye.

Toxicological Profile and Biological Activity of Anthraquinone Dyes

Specific toxicological studies on **Disperse Red 191** are not extensively reported. However, the broader class of anthraquinone dyes has been subject to toxicological assessment. It is important to note that the toxicity of individual dyes can vary significantly based on their specific chemical structure and substituents.

Studies on other anthraquinone-based dyes have indicated potential for various biological effects. For instance, some anthraquinone dyes have been shown to exhibit mutagenic, allergenic, and carcinogenic properties.[4] The toxicological concerns often stem from the potential for these compounds to interact with biological macromolecules.

The environmental fate of disperse dyes, including those based on anthraquinone, is also a consideration. Due to their low water solubility, they can persist in the environment and may bioaccumulate.[1] The degradation of these dyes can sometimes lead to the formation of other toxic byproducts.[2]

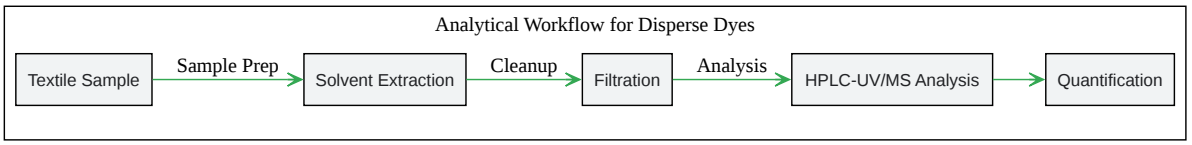
Given the limited specific data on **Disperse Red 191**, a precautionary approach is warranted, and handling should be conducted with appropriate safety measures in a laboratory setting. Further research is necessary to fully elucidate the specific biological activities and toxicological profile of **Disperse Red 191**.

Analytical Methods

The analysis of disperse dyes such as **Disperse Red 191** in various matrices, including textiles and environmental samples, typically involves chromatographic techniques. High-Performance Liquid Chromatography (HPLC) coupled with a suitable detector, such as a UV-Vis or mass spectrometry (MS) detector, is a common method for the separation and quantification of these compounds.

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A general workflow for the analytical determination of a disperse dye in a textile sample is outlined below:



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Caption: General analytical workflow for disperse dyes.

Conclusion

Disperse Red 191 is a commercially significant anthraquinone dye with a well-defined chemical formula ($C_{22}H_{17}NO_5$). While its primary application in the textile industry is established, a comprehensive understanding of its physicochemical properties, detailed synthesis protocols, and specific biological activities remains an area for further research. The information available on related anthraquinone dyes suggests that toxicological aspects should be carefully considered. For researchers and drug development professionals, the anthraquinone scaffold of **Disperse Red 191** may present interesting possibilities for modification and exploration of potential therapeutic applications, contingent on thorough investigation of its biological and safety profiles. The methodologies outlined in this guide provide a framework for the synthesis and analysis of this compound, encouraging further scientific inquiry into its properties and potential applications beyond the realm of textile dyeing.

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References

- 1. arrowy-flier.com [arrowy-flier.com]
- 2. Detection and toxicity modeling of anthraquinone dyes and chlorinated side products from a colored smoke pyrotechnic reaction - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. ntrl.ntis.gov [ntrl.ntis.gov]

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